

# DosatiLink-1 data quality control measures

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**Compound Focus:** DosatiLink-1

Cat. No.: S12863473

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## DosatiLink-1 Substance Information

The table below summarizes the core identifying information for **DosatiLink-1** found in the search results [1].

Property	Description
Bioactivity	Abelson murine leukemia (ABL) enzyme inhibitor [1].
CAS Number	2941512-37-2 [1].
Chemical Formula	C <sub>69</sub> H <sub>93</sub> Cl <sub>2</sub> F <sub>2</sub> N <sub>13</sub> O <sub>17</sub> S [1].
Molar Mass	1517.52 g/mol [1].
Transport & Storage	Room temperature in continental US (may vary elsewhere). Store under the recommended conditions in the provided Certificate of Analysis [1].

## Suggested Framework for Your Support Center

Since public sources lack detailed methodologies, your technical support center should be built on the manufacturer's proprietary data. Here is a proposed structure and some general guidance based on

established laboratory practices [2] [3].

## 1. Frequently Asked Questions (FAQs)

- **What is the recommended solvent for preparing a 10mM stock solution of DosatiLink-1?** (This would detail solubility in DMSO, water, etc.)
- **What is the typical purity analysis result (e.g., HPLC) for a standard batch?** (This would include expected chromatogram profiles and acceptance criteria).
- **How many freeze-thaw cycles are the stock solutions stable for?**

**2. Troubleshooting Guides for Common Experimental Issues** Adopt a systematic approach to troubleshooting [2]:

- **Unexpectedly Low Bioactivity:**
  - **Check Assumptions:** Verify the experimental design and hypothesis are sound [2].
  - **Review Methods:** Confirm the reagent was stored correctly and is not past its effective date. Check equipment calibration and the functionality of positive/negative controls [2].
  - **Test Alternatives:** Repeat the assay with a fresh aliquot or a different lot of the compound to rule out reagent degradation [2].
- **Inconsistent Results Between Replicates:**
  - **Review Methods:** Ensure the compound was thoroughly mixed and dispensed accurately. Check for sample contamination or inconsistencies in cell viability/passage number if it's a cell-based assay [2].
  - **Document Process:** Keep a detailed record of all steps to identify any deviations [2].

**3. Essential Data Quality Control Tables** For each batch, your internal guides should include a QC table like the one below. The specific values and tests would come from your quality control lab.

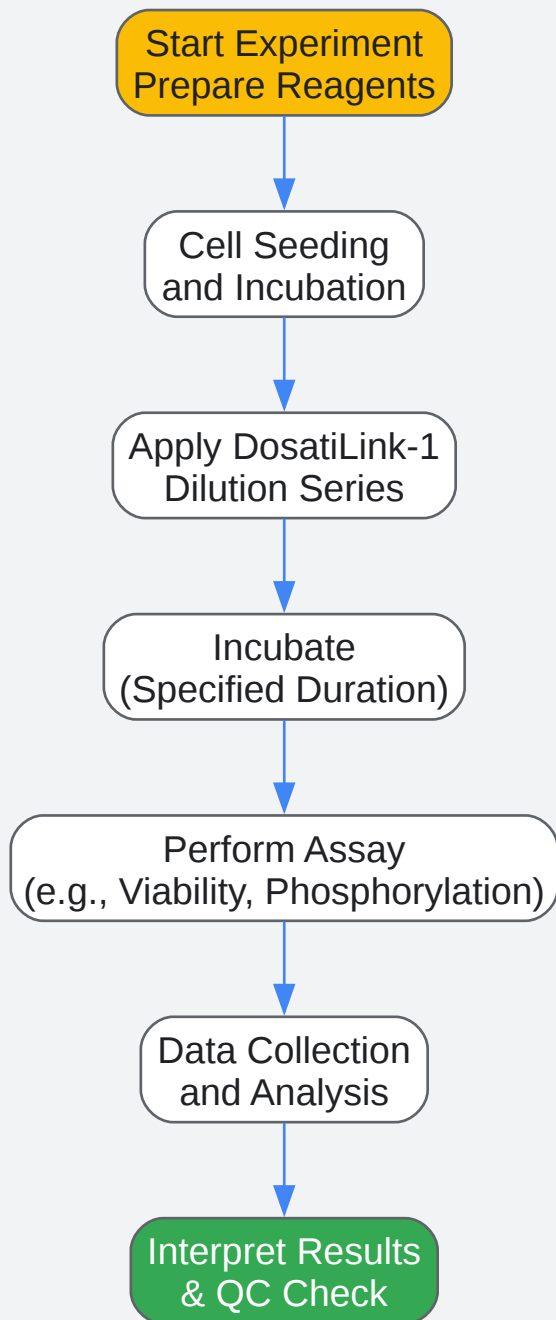
QC Metric	Acceptance Criteria	Result for Batch: XYZ123
Purity (HPLC)	≥ 98%	98.7%
Water Content (KF)	≤ 0.5%	0.2%
Heavy Metals	≤ 10 ppm	< 5 ppm
Appearance	White to off-white solid	Off-white solid
Bioassay (IC50)	5 - 15 nM	8 nM

## How to Proceed and an Experimental Workflow Diagram

Given the lack of public data, your most reliable path is to **contact the manufacturer directly**. The search results indicated a sales email ([peptidedb@qq.com](mailto:peptidedb@qq.com)), which could be your starting point for requesting detailed technical documentation, certificates of analysis, and application notes [1].

The following Graphviz diagram outlines a generic, high-level workflow for an inhibitor experiment, which you can adapt once you have the specific protocols for **DosatiLink-1**.

## Experimental Workflow for Inhibitor Assay



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*Generic experimental workflow for an inhibitor assay. Specific incubation times, concentrations, and assay types must be defined based on the official **DosatiLink-1** protocol.*

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## References

1. - DosatiLink is an Abelson murine leukemia (ABL) enzyme inhibitor. 1 [peptidedb.com]
2. How to Troubleshoot in the Lab Experimental Protocols [linkedin.com]
3. Using semantics for representing experimental | Journal of... protocols [jbiomedsem.biomedcentral.com]

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